

# Dimethyl pyridine-2,4-dicarboxylate molecular weight and formula

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## Compound of Interest

Compound Name: *Dimethyl pyridine-2,4-dicarboxylate*

Cat. No.: *B1295702*

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## In-Depth Technical Guide: Dimethyl Pyridine-2,4-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **dimethyl pyridine-2,4-dicarboxylate**, a compound of interest in various research and development applications.

## Molecular and Physical Properties

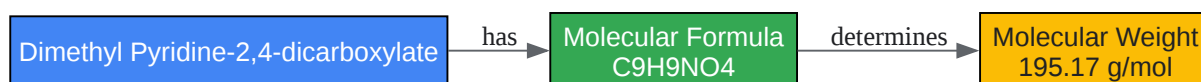
The fundamental molecular characteristics of **dimethyl pyridine-2,4-dicarboxylate** are summarized below. These data are essential for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub> [1][2]
Molecular Weight	195.17 g/mol [1]
IUPAC Name	dimethyl pyridine-2,4-dicarboxylate[1]
CAS Number	25658-36-0[1]

## Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical connection.

Relationship of Molecular Properties



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Caption: Logical flow from compound name to formula and molecular weight.

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## References

- 1. Dimethyl pyridine-2,4-dicarboxylate | C9H9NO4 | CID 254545 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. sci-toys.com [sci-toys.com]
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